

In-Depth Technical Guide: Physicochemical Properties of CAS Number 61367-07-5

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

<i>Compound Name:</i>	<i>Methyl trans-4-Aminocyclohexanecarboxylate Hydrochloride</i>
<i>CAS No.:</i>	<i>61367-16-6</i>
<i>Cat. No.:</i>	<i>B555817</i>

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical properties of the chemical compound identified by CAS number 61367-07-5, chemically known as **Methyl trans-4-aminocyclohexanecarboxylate hydrochloride**. This document is intended to be a valuable resource for researchers, scientists, and professionals involved in drug development and chemical synthesis.

Chemical Identity and Properties

Methyl trans-4-aminocyclohexanecarboxylate hydrochloride is a cyclic amino acid derivative.^[1] It is primarily utilized as a synthetic intermediate in pharmaceutical research.^{[2][3]} The hydrochloride salt form enhances the compound's stability and solubility.^[1]

Table 1: Summary of Physicochemical Data for CAS 61367-07-5

Property	Value	Source(s)
IUPAC Name	methyl 4-aminocyclohexane-1-carboxylate;hydrochloride	[1]
Synonyms	Methyl trans-4-AMinocyclohexanecarboxylate Hydrochloride, trans-4-Aminocyclohexanecarboxylic Acid Methyl Ester Hydrochloride	[3][4]
Molecular Formula	C ₈ H ₁₆ ClNO ₂	[2][3]
Molecular Weight	193.67 g/mol	[2][3]
Appearance	White to yellow crystalline solid; White crystalline powder	[1][2]
Melting Point	231-237 °C	[1]
Boiling Point	255.4 °C at 760 mmHg	[1]
Water Solubility	Soluble	[2]
Partition Coefficient (LogP)	2.179	[2]
Topological Polar Surface Area (TPSA)	52.32 Å ²	[4]
Hydrogen Bond Donor Count	1	[4]
Hydrogen Bond Acceptor Count	3	[4]
Rotatable Bond Count	1	[4]

Experimental Protocols for Physicochemical Property Determination

Detailed and standardized methodologies are crucial for the accurate determination of physicochemical properties. The following protocols are based on internationally recognized

OECD (Organisation for Economic Co-operation and Development) guidelines.

Melting Point/Melting Range Determination (Adapted from OECD Guideline 102)

The melting point is the temperature at which a substance transitions from a solid to a liquid state at atmospheric pressure.^{[5][6]}

- Principle: The capillary method involves heating a small, powdered sample in a capillary tube within a controlled heating block or liquid bath. The temperature range from the initial melting of the sample to its complete liquefaction is recorded.^{[5][7]}
- Apparatus:
 - Melting point apparatus with a heating block or liquid bath.
 - Glass capillary tubes (sealed at one end).
 - Calibrated thermometer or temperature sensor.
- Procedure:
 - A small amount of the finely powdered, dry substance is introduced into a capillary tube to a height of 2-4 mm.
 - The capillary tube is placed in the heating block of the melting point apparatus.
 - The sample is heated at a steady rate (e.g., 1-2 °C per minute) near the expected melting point.
 - The temperature at which the first droplet of liquid appears and the temperature at which the last solid particle melts are recorded to define the melting range.

Boiling Point Determination (Adapted from OECD Guideline 103)

The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure.^{[8][9]}

- Principle: The dynamic method involves measuring the temperature at which a liquid boils while being heated. An ebulliometer can be used for precise measurements.[8]
- Apparatus:
 - Ebulliometer or a distillation flask with a condenser.
 - Calibrated thermometer or temperature sensor.
 - Heating mantle.
- Procedure:
 - The liquid substance is placed in the ebulliometer or distillation flask.
 - The apparatus is assembled, and the substance is heated.
 - The temperature is recorded when the liquid begins to boil and a steady stream of condensate is observed. This temperature is the boiling point at the recorded atmospheric pressure.

Water Solubility Determination (Adapted from OECD Guideline 105)

Water solubility is the saturation mass concentration of a substance in water at a given temperature.[10][11]

- Principle: The flask method is suitable for substances with a solubility of 10^{-2} g/L or higher. [11] A supersaturated solution is prepared and allowed to equilibrate. The concentration of the dissolved substance in the aqueous phase is then determined.
- Apparatus:
 - Flask with a stirrer.
 - Constant temperature bath.
 - Centrifuge or filtration system.

- Analytical instrument for concentration measurement (e.g., HPLC, UV-Vis spectrophotometer).
- Procedure:
 - An excess amount of the substance is added to a known volume of water in a flask.
 - The mixture is agitated at a constant temperature (e.g., 20 °C) for a sufficient period to reach equilibrium (typically 24-48 hours).
 - The mixture is then centrifuged or filtered to separate the undissolved solid.
 - The concentration of the substance in the clear aqueous phase is determined using a suitable analytical method.

Partition Coefficient (n-octanol/water) Determination (Adapted from OECD Guideline 107)

The partition coefficient (P) is the ratio of the equilibrium concentrations of a dissolved substance in a two-phase system of two largely immiscible solvents, in this case, n-octanol and water. It is usually expressed as its logarithm to base ten (LogP).[12][13]

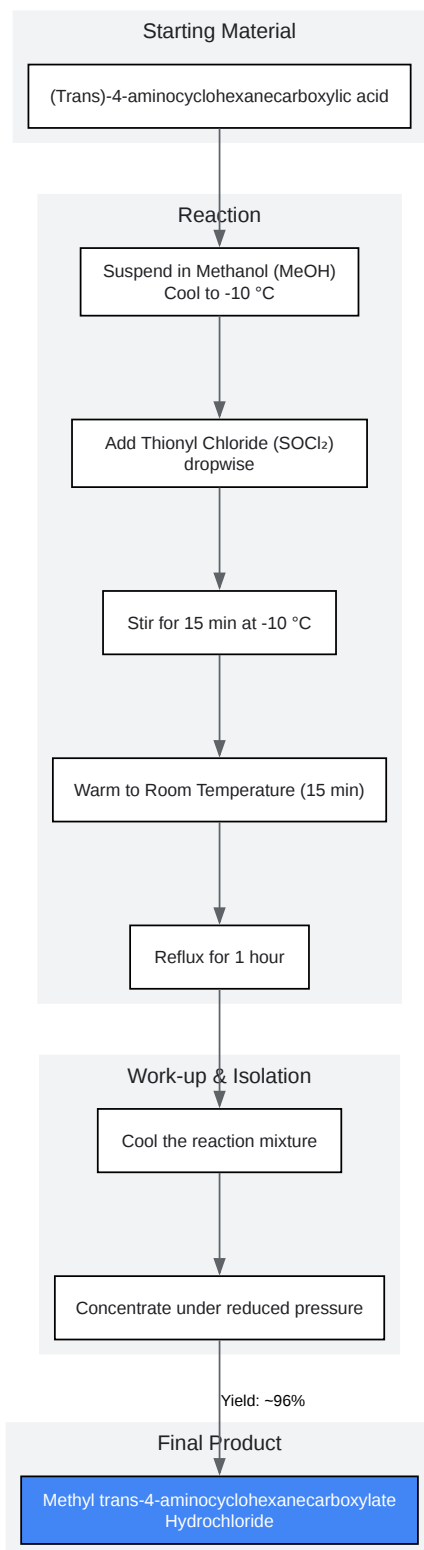
- Principle: The shake flask method involves dissolving the substance in a mixture of n-octanol and water, allowing the phases to separate, and then measuring the concentration of the substance in each phase.[13]
- Apparatus:
 - Separatory funnels or centrifuge tubes with stoppers.
 - Mechanical shaker.
 - Centrifuge.
 - Analytical instrument for concentration measurement.
- Procedure:

- A known amount of the substance is dissolved in a mixture of pre-saturated n-octanol and water in a separatory funnel.
- The funnel is shaken until equilibrium is reached.
- The mixture is then centrifuged to ensure complete phase separation.
- The concentration of the substance in both the n-octanol and water phases is determined analytically.
- The LogP value is calculated as the logarithm of the ratio of the concentration in the n-octanol phase to the concentration in the water phase. For ionizable substances, the pH of the aqueous phase should be controlled.

Synthesis and Characterization Workflow

The following diagrams illustrate a typical synthesis route for **Methyl trans-4-aminocyclohexanecarboxylate hydrochloride** and a general workflow for its physicochemical characterization.

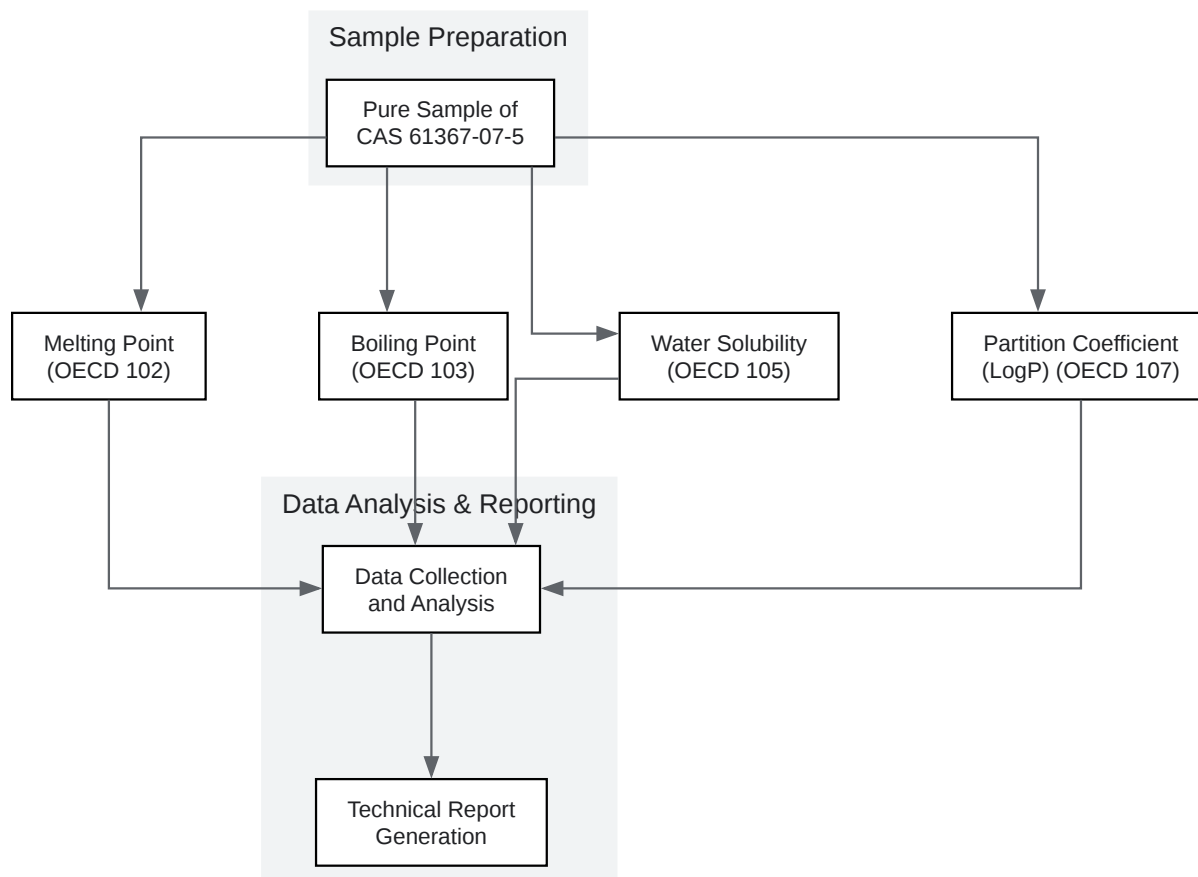
Synthesis of Methyl trans-4-aminocyclohexanecarboxylate hydrochloride



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Caption: Synthesis of CAS 61367-07-5.[3]

General Workflow for Physicochemical Characterization



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- [To cite this document: BenchChem. \[In-Depth Technical Guide: Physicochemical Properties of CAS Number 61367-07-5\]. BenchChem, \[2026\]. \[Online PDF\]. Available at: \[https://www.benchchem.com/product/b555817/docs#in-depth-technical-guide-physicochemical-properties-of-cas-number-61367-07-5\]](#)

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